

"chemical structure of calcium maleate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium Maleate*

Cat. No.: *B1233713*

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Chemical Structure and Identification

Calcium malate is an ionic compound formed between a calcium cation (Ca^{2+}) and a malate anion. The malate anion is derived from malic acid, a dicarboxylic acid that plays a role in the citric acid cycle (Krebs cycle). The chemical formula is $\text{Ca}(\text{C}_4\text{H}_4\text{O}_5)$.^[4] The calcium ion forms an ionic bond with the two carboxylate groups of the malate molecule.

Table 1: Chemical Identifiers for Calcium Malate

Identifier	Value	Reference(s)
IUPAC Name	Calcium 2-hydroxybutanedioate	[5]
CAS Number	16426-50-9 (Primary), 17482-42-7	[5]
Molecular Formula	C ₄ H ₄ CaO ₅	[5] [6]
Molecular Weight	172.15 g/mol	[5]
Canonical SMILES	C(C(C(=O)[O-])O)C(=O)[O-].[Ca+2]	[7]
InChI	InChI=1S/C4H6O5.Ca/c5-2(4(8)9)1-3(6)7;/h2,5H,1H2,(H,6,7)(H,8,9);/q;+2/p-2	[5] [7]
InChIKey	OLOZVPHKXALCRI-UHFFFAOYSA-L	[5] [7]
ECHA InfoCard	100.037.710	[5]

| E Number | E352 |[\[3\]](#)[\[5\]](#) |

Physicochemical Properties

Calcium malate is typically a white, odorless, crystalline powder or granular solid.[\[3\]](#)[\[4\]](#) It is characterized by its slight solubility in water, a property that distinguishes it from the more soluble calcium citrate malate complex but provides higher bioavailability compared to calcium carbonate.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Table 2: Physicochemical Data for Calcium Malate

Property	Value	Reference(s)
Appearance	White granules or white powder	[3][4]
Odor	Odorless	[9]
Flavor	Neutral, slightly bitter, salty	[6]
Solubility in Water	Slightly soluble (approx. 5 g/L at 25°C)	[5][9]
Solubility in Alcohol	Soluble	[3]
pH (1% solution)	~7.0	[6]
Boiling Point	305.00 to 307.00 °C @ 760.00 mm Hg	[10]
Flash Point	153.33 °C (308.00 °F)	[10]

| Calcium Content | Approx. 20.0% - 23.5% |[4][6] |

Synthesis and Manufacturing

The synthesis of calcium malate is typically achieved through a straightforward acid-base reaction. Common methods involve the reaction of malic acid with a calcium source such as calcium carbonate or calcium hydroxide.[3][11]

Experimental Protocol: Laboratory Synthesis of Calcium Malate

This protocol describes a general method for synthesizing calcium malate from malic acid and calcium carbonate.

Materials:

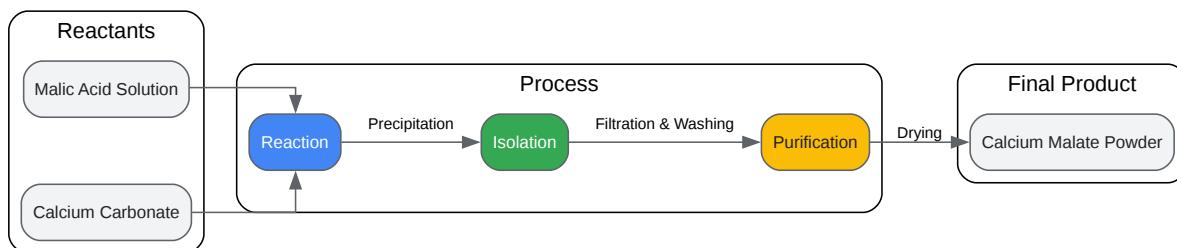
- L-Malic Acid (C₄H₆O₅)
- Calcium Carbonate (CaCO₃)

- Deionized Water
- Magnetic Stirrer and Stir Bar
- Heating Mantle
- pH Meter
- Buchner Funnel and Filter Paper
- Drying Oven

Procedure:

- Dissolution: Prepare an aqueous solution of L-malic acid by dissolving a specific molar amount in deionized water in a beaker.
- Reaction: While stirring the malic acid solution, slowly add an equimolar amount of calcium carbonate powder. The reaction will produce carbon dioxide gas, causing effervescence.^[8]
 - Reaction: $\text{C}_4\text{H}_6\text{O}_5 \text{ (aq)} + \text{CaCO}_3 \text{ (s)} \rightarrow \text{Ca(C}_4\text{H}_4\text{O}_5\text{) (s)} + \text{H}_2\text{O (l)} + \text{CO}_2 \text{ (g)}$
- Completion: Continue stirring until the evolution of CO_2 ceases and the pH of the solution approaches neutral (~7.0). Gentle heating (40-60°C) can be applied to facilitate the reaction.^[8]
- Precipitation & Isolation: The slightly soluble calcium malate will precipitate out of the solution. Cool the mixture to room temperature to maximize precipitation.
- Filtration: Isolate the white precipitate by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with a small amount of cold deionized water to remove any unreacted starting materials.
- Drying: Dry the purified calcium malate in a drying oven at a temperature below 100°C until a constant weight is achieved.

General Synthesis Workflow for Calcium Malate

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General Synthesis Workflow for Calcium Malate

Analytical Methods and Characterization

The characterization of calcium malate involves confirming its identity, purity, and calcium content. Techniques such as X-ray fluorescence (XRF) spectroscopy are employed for quantitative elemental analysis.

Experimental Protocol: Determination of Calcium Content by XRF

This protocol provides a simplified methodology for determining the calcium content in a sample of calcium malate powder using X-ray fluorescence spectroscopy, as suggested by the literature.[\[12\]](#)

Objective: To quantify the percentage of calcium in a synthesized calcium malate sample.

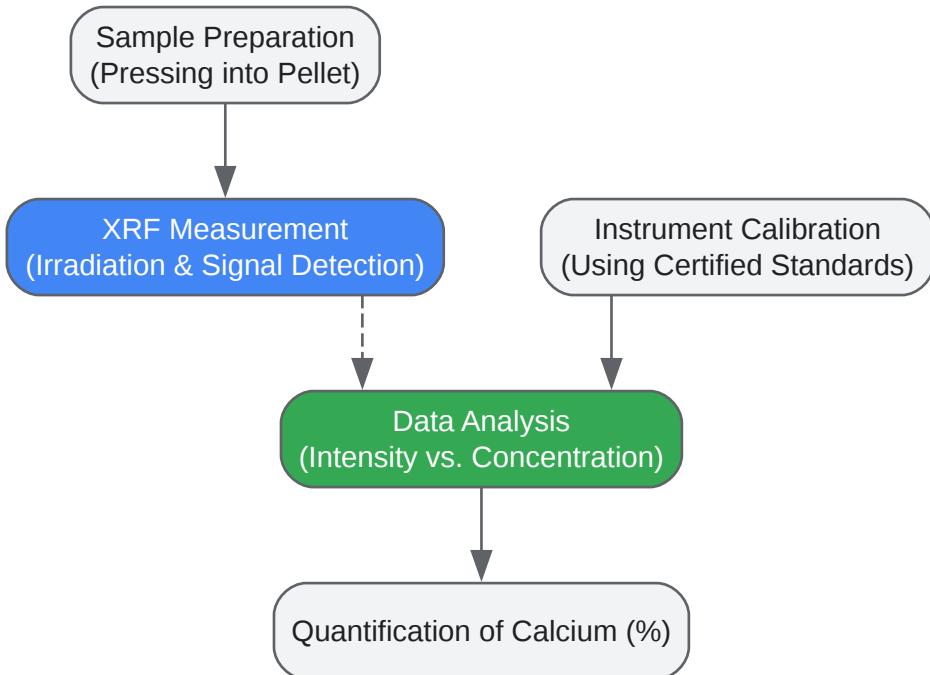
Apparatus:

- Sequential single-channel X-ray fluorescence spectrometer
- Sample press machine
- Standard reference materials of calcium compounds with known concentrations

Procedure:

- Calibration: Prepare a series of calibration standards using certified reference materials of calcium compounds. Press each standard into a thin pellet.
- Sample Preparation: Take a representative sample of the synthesized calcium malate powder. Press the powder into a thin, uniform pellet using the press machine. The entire sample preparation process typically takes less than 10 minutes.[12]
- XRF Analysis:
 - Place the first calibration standard pellet into the XRF spectrometer.
 - Irradiate the sample with X-rays, causing the atoms to emit fluorescent (or secondary) X-rays at energy levels characteristic of each element.
 - Measure the intensity of the characteristic X-rays for calcium.
 - Repeat the measurement for all calibration standards to generate a calibration curve (Intensity vs. Concentration).
- Sample Measurement: Place the calcium malate sample pellet into the spectrometer and measure the intensity of the calcium fluorescence signal under the same conditions as the standards.
- Quantification: Use the calibration curve to determine the calcium concentration in the sample based on its measured signal intensity.

Analytical Workflow for Calcium Content by XRF



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Analytical Workflow for Calcium Content by XRF

Applications in Research and Drug Development

Calcium malate's primary application stems from its excellent bioavailability as a calcium supplement.[13] It serves as a calcium fortifier in functional foods, beverages, and pharmaceutical formulations designed to treat and prevent calcium deficiency disorders like osteoporosis.[2][3]

- Nutritional Supplements: It is a preferred form of calcium for individuals with compromised digestive function or those taking medications that reduce stomach acid, as its absorption is less dependent on an acidic environment.[1]
- Food Fortification: As a food additive (E352), it is used as an acidity regulator and flavor enhancer.[3][5]
- Drug Development: The malate anion is an intermediate in the Krebs cycle, suggesting it may offer metabolic benefits. Calcium-based biomaterials, including malates, are being

explored for their potential in controlled-release drug delivery systems and as scaffolds for bone regeneration.[\[14\]](#)

Biological Role and Signaling Pathways

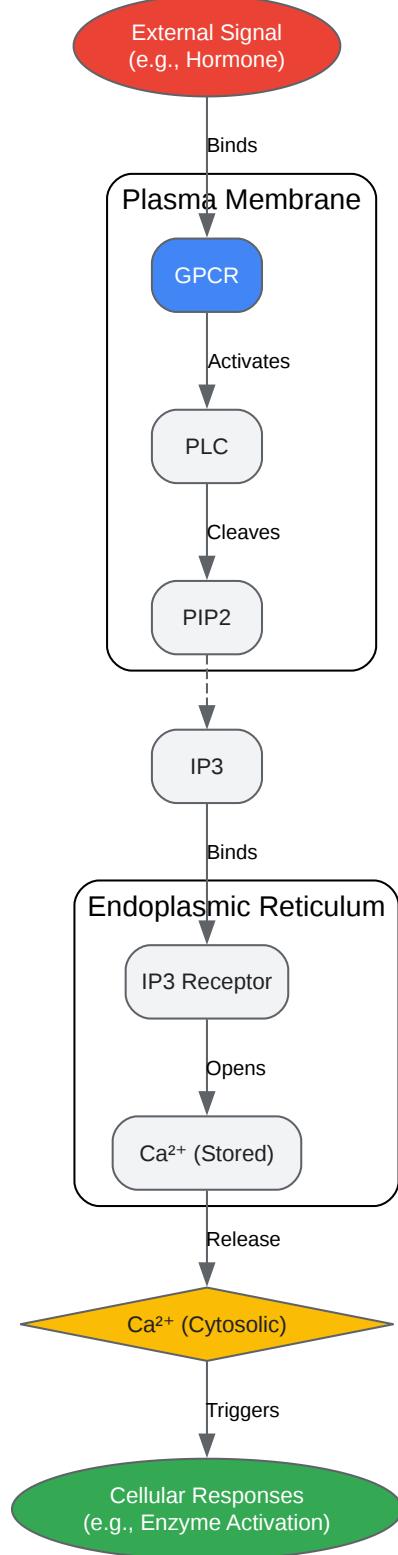
Upon ingestion and absorption, calcium malate dissociates into calcium ions (Ca^{2+}) and malate anions. Both components are biologically active and integrated into metabolic processes.

Calcium Signaling Pathway

The released calcium ions contribute to the body's calcium pool, which is critical for numerous physiological functions, including bone mineralization, muscle contraction, and nerve impulse transmission.[\[1\]](#) Ca^{2+} is a universal second messenger that activates a vast array of cellular responses through the calcium signaling pathway.[\[15\]](#)[\[16\]](#) A common activation route involves G protein-coupled receptors (GPCRs) and the phospholipase C (PLC) pathway.[\[17\]](#)

- An external signal (e.g., a hormone) binds to a GPCR.
- The activated GPCR activates PLC.
- PLC cleaves the membrane lipid PIP_2 into IP_3 and DAG.
- IP_3 diffuses through the cytosol and binds to IP_3 receptors on the endoplasmic reticulum (ER), causing the release of stored Ca^{2+} into the cytosol.
- The resulting increase in intracellular Ca^{2+} concentration triggers downstream cellular responses, such as enzyme activation and gene transcription.[\[17\]](#)

Canonical Calcium Signaling Pathway (PLC/IP3)

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Canonical Calcium Signaling Pathway (PLC/IP3)

Metabolic Fate of Malate

The malate anion is a key intermediate in the citric acid cycle, a central metabolic pathway for energy production. Malate can be transported into the mitochondria and oxidized to oxaloacetate by the enzyme malate dehydrogenase, a reaction that generates NADH, which is subsequently used in oxidative phosphorylation to produce ATP.

Conclusion

Calcium malate is a well-characterized compound with significant applications in the nutritional and pharmaceutical industries. Its chemical structure, centered on the ionic interaction between calcium and the biologically relevant malate anion, underpins its key property of high bioavailability. A thorough understanding of its synthesis, analytical characterization, and role in fundamental biological pathways is essential for researchers and professionals working on calcium supplementation, food science, and the development of novel drug delivery systems.

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- To cite this document: BenchChem. ["chemical structure of calcium maleate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233713#chemical-structure-of-calcium-maleate]

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